

In-Depth Technical Guide to the Synthesis of Dimethylmethoxy Chromanyl Palmitate

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Compound of Interest

Compound Name: *Dimethylmethoxy chromanyl
palmitate*

CAS No.: 1224874-11-6

Cat. No.: B16369065

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide details the synthesis pathway of **Dimethylmethoxy Chromanyl Palmitate**, a potent antioxidant and skin-lightening agent widely used in the cosmetics industry. The synthesis is a multi-step process commencing with the construction of the chroman core, followed by a final esterification step. This document provides a plausible and detailed synthesis route based on established chemical reactions, including a Friedel-Crafts acylation and subsequent cyclization to form the key intermediate, 7-methoxy-2,2-dimethylchroman-6-ol (also known as Dimethylmethoxy Chromanol or Lipochroman-6). The final step involves the esterification of this chromanol with palmitic acid. This guide includes detailed experimental protocols, tabulated data for reaction parameters, and visual diagrams of the synthesis pathway and experimental workflows to aid in comprehension and practical application.

Introduction

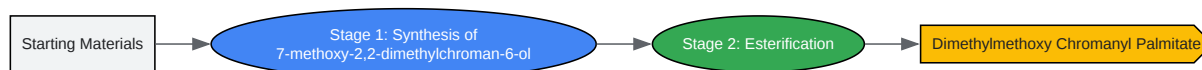
Dimethylmethoxy Chromanyl Palmitate is the palmitic acid ester of Dimethylmethoxy Chromanol. Its chemical name is 7-methoxy-2,2-dimethylchroman-6-yl palmitate. This molecule is a synthetic compound valued for its antioxidant properties and its ability to inhibit melanogenesis, making it a key ingredient in anti-aging and skin-brightening cosmetic formulations. A thorough understanding of its synthesis is crucial for researchers and professionals involved in the development of novel cosmetic ingredients and drug delivery systems.

Overview of the Synthesis Pathway

The synthesis of **Dimethylmethoxy Chromanyl Palmitate** can be conceptually divided into two main stages:

- Stage 1: Synthesis of the Chroman Core (7-methoxy-2,2-dimethylchroman-6-ol). This stage focuses on constructing the bicyclic chroman structure with the desired substitutions.
- Stage 2: Esterification. This final step involves the attachment of the palmitate tail to the chroman core.

A general overview of the proposed synthetic route is presented below.



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Caption: High-level overview of the two main stages in the synthesis of **Dimethylmethoxy Chromanyl Palmitate**.

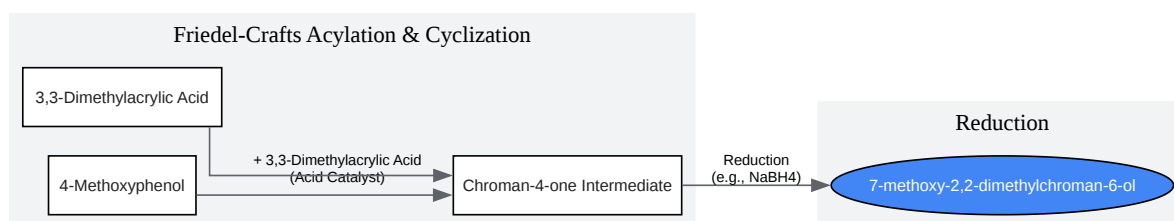
Stage 1: Synthesis of 7-methoxy-2,2-dimethylchroman-6-ol

The synthesis of the chroman intermediate, 7-methoxy-2,2-dimethylchroman-6-ol, is a critical part of the overall process. Based on established organic chemistry principles for the formation of chroman rings, a plausible route involves the reaction of a substituted phenol with a suitable

three-carbon synthon, followed by cyclization. A likely starting material is 4-methoxyphenol (hydroquinone monomethyl ether).

Proposed Reaction Pathway

A potential pathway involves a Friedel-Crafts reaction of 4-methoxyphenol with 3,3-dimethylacrylic acid, which upon cyclization, would yield a chroman-4-one intermediate. Subsequent reduction would lead to the desired chromanol.



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Caption: Proposed synthesis pathway for the 7-methoxy-2,2-dimethylchroman-6-ol intermediate.

Experimental Protocol: Synthesis of 7-methoxy-2,2-dimethylchroman-4-one

This protocol is based on analogous Friedel-Crafts reactions of phenols.

Materials:

- 4-Methoxyphenol
- 3,3-Dimethylacrylic acid
- Polyphosphoric acid (PPA) or another suitable Lewis acid catalyst
- Dichloromethane (DCM) or other suitable solvent

- Sodium bicarbonate solution (saturated)
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- To a stirred solution of 4-methoxyphenol in a suitable solvent (e.g., dichloromethane), add the acid catalyst (e.g., polyphosphoric acid) at a controlled temperature (e.g., 0 °C).
- Slowly add 3,3-dimethylacrylic acid to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for a specified time until completion (monitored by TLC).
- Quench the reaction by carefully adding it to ice-water.
- Extract the aqueous layer with an organic solvent (e.g., dichloromethane).
- Wash the combined organic layers with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield 7-methoxy-2,2-dimethylchroman-4-one.

Experimental Protocol: Reduction to 7-methoxy-2,2-dimethylchroman-6-ol

Materials:

- 7-methoxy-2,2-dimethylchroman-4-one

- Sodium borohydride (NaBH_4) or other suitable reducing agent
- Methanol or ethanol as solvent
- Deionized water
- Ethyl acetate for extraction
- Brine
- Anhydrous magnesium sulfate

Procedure:

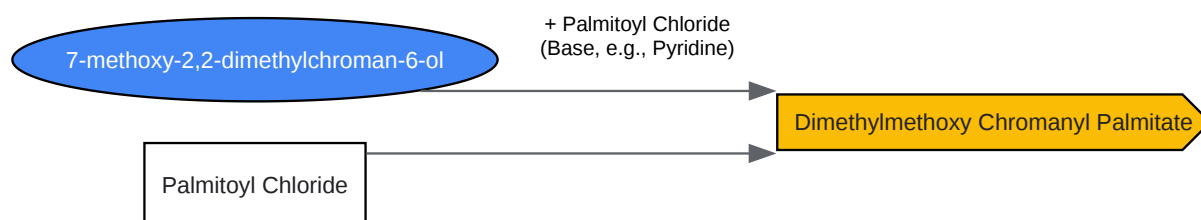
- Dissolve 7-methoxy-2,2-dimethylchroman-4-one in a suitable alcohol solvent (e.g., methanol).
- Cool the solution to 0 °C in an ice bath.
- Slowly add the reducing agent (e.g., sodium borohydride) in portions.
- Stir the reaction mixture at 0 °C and then allow it to warm to room temperature until the reaction is complete (monitored by TLC).
- Quench the reaction by adding deionized water.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure to yield 7-methoxy-2,2-dimethylchroman-6-ol.

Stage 2: Esterification to Dimethylmethoxy Chromanyl Palmitate

The final step in the synthesis is the esterification of the hydroxyl group of the chroman intermediate with palmitic acid. This can be achieved through several standard esterification

methods, such as using palmitoyl chloride in the presence of a base, or a direct esterification with palmitic acid using a coupling agent.

Reaction Pathway



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Caption: Esterification of the chromanol intermediate to yield the final product.

Experimental Protocol: Esterification with Palmitoyl Chloride

Materials:

- 7-methoxy-2,2-dimethylchroman-6-ol
- Palmitoyl chloride
- Pyridine or triethylamine as a base and solvent
- Dichloromethane (DCM) as a solvent
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

- Hexane and Ethyl acetate for elution

Procedure:

- Dissolve 7-methoxy-2,2-dimethylchroman-6-ol in a mixture of a suitable solvent (e.g., dichloromethane) and a base (e.g., pyridine).
- Cool the solution to 0 °C.
- Slowly add palmitoyl chloride to the stirred solution.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Dilute the reaction mixture with the organic solvent.
- Wash the organic layer sequentially with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford **Dimethylmethoxy Chromanyl Palmitate**.

Quantitative Data Summary

The following table summarizes hypothetical quantitative data for the synthesis pathway. Actual yields and purity will depend on the specific reaction conditions and purification techniques employed.

Step	Reactants	Product	Catalyst/Reagent	Solvent	Temp (°C)	Time (h)	Yield (%)	Purity (%)
1. Acylation/Cyclization	4-Methoxyphenol, 3,3-Dimethylacrylic acid	7-methoxy-2,2-dimethylchroman-4-one	Polyphosphoric acid	Dichloromethane	0 - RT	12	60-70	>95
2. Reduction	7-methoxy-2,2-dimethylchroman-4-one	7-methoxy-2,2-dimethylchroman-6-ol	Sodium borohydride	Methanol	0 - RT	2	85-95	>98
3. Esterification	7-methoxy-2,2-dimethylchroman-6-ol, Palmitoyl chloride	Dimethylmethoxy Chroman-6-yl Palmitate	Pyridine	Dichloromethane	0 - RT	4	80-90	>99

Conclusion

The synthesis of **Dimethylmethoxy Chromanyl Palmitate** is a feasible multi-step process that relies on fundamental organic reactions. The key challenges lie in the regioselective synthesis of the chroman core and the optimization of reaction conditions to maximize yields and purity. This guide provides a comprehensive and technically detailed pathway that can serve as a foundation for laboratory-scale synthesis and further process development. Careful execution of the described protocols and purification techniques is essential for obtaining a high-quality final product.

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